

physical and chemical properties of 4-Pyridineethanethiol Hydrochloride

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Compound of Interest

Compound Name: 4-Pyridineethanethiol
Hydrochloride

Cat. No.: B015132

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An In-depth Technical Guide to **4-Pyridineethanethiol Hydrochloride**

Foreword: A Senior Application Scientist's Perspective

In the realm of surface chemistry and nanotechnology, few molecules offer the elegant simplicity and functional versatility of **4-Pyridineethanethiol Hydrochloride**. This guide is crafted not as a mere datasheet, but as a technical deep-dive for the practicing researcher and development scientist. Our focus will be on the "why" behind the "what"—elucidating the core physical and chemical properties that make this compound an indispensable tool for creating functionalized surfaces, particularly in the fields of biosensing and molecular electronics. We will move from its fundamental molecular identity to its practical application, providing not just data, but the strategic insights needed to leverage its capabilities effectively.

Molecular Identity and Physicochemical Profile

Understanding a molecule begins with its fundamental structure and properties. **4-Pyridineethanethiol Hydrochloride** is a bifunctional organic compound, featuring a terminal thiol group (-SH) for surface anchoring and a pyridine ring for further functionalization or interaction. The hydrochloride salt form enhances its stability and solubility in polar solvents.

Chemical Structure

The molecule consists of a pyridine ring connected via a two-carbon ethyl chain to a thiol group. The nitrogen atom on the pyridine ring is protonated and associated with a chloride ion.

Caption: Molecular structure of **4-Pyridineethanethiol Hydrochloride**.

Core Identifiers and Properties

A consolidated summary of key quantitative data is essential for rapid reference in a research setting.

Property	Value	Source(s)
IUPAC Name	2-pyridin-4-ylethanethiol;hydrochloride	[1]
CAS Number	6298-11-9	[1] [2] [3]
Molecular Formula	C ₇ H ₁₀ CINS	[1] [2]
Molecular Weight	175.67 g/mol / 175.68 g/mol	[1] [2] [4]
Appearance	White to Orange to Green powder/crystalline solid	[2] [3] [4]
Purity	>97.0% (by Titration)	[3] [4]
Solubility	Soluble in water	[3] [5]
Storage	Room temperature, under inert gas, in a cool, dark place (<15°C recommended)	[2] [3] [4]
InChI	InChI=1S/C7H9NS.CIH/c9-6-3-7-1-4-8-5-2-7;/h1-2,4-5,9H,3,6H2;1H	[1] [2]
SMILES	C1=CN=CC=C1CCS.Cl	[1]

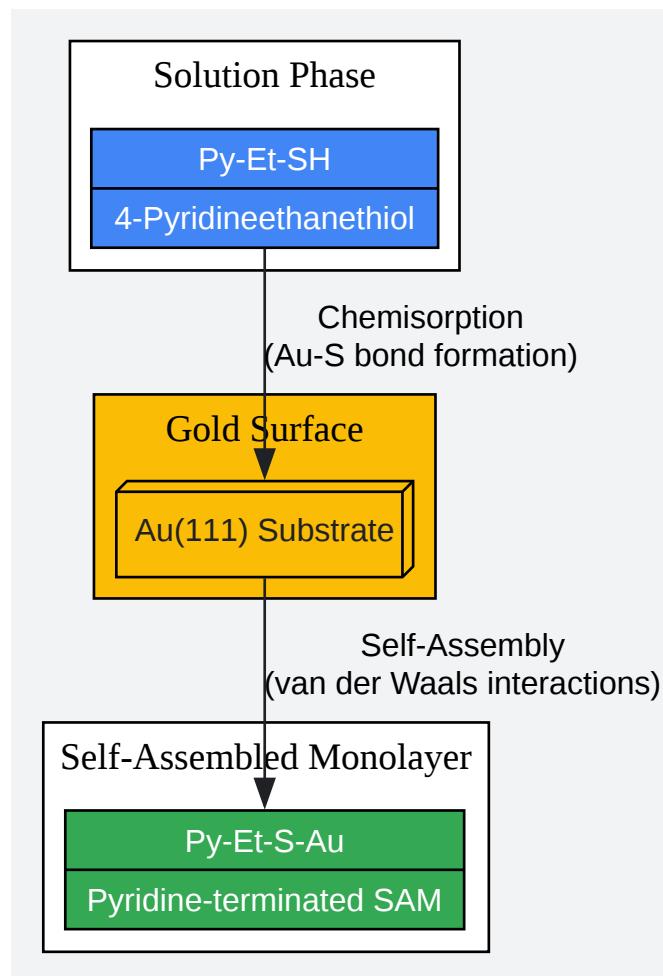
Chemical Reactivity and Functional Behavior

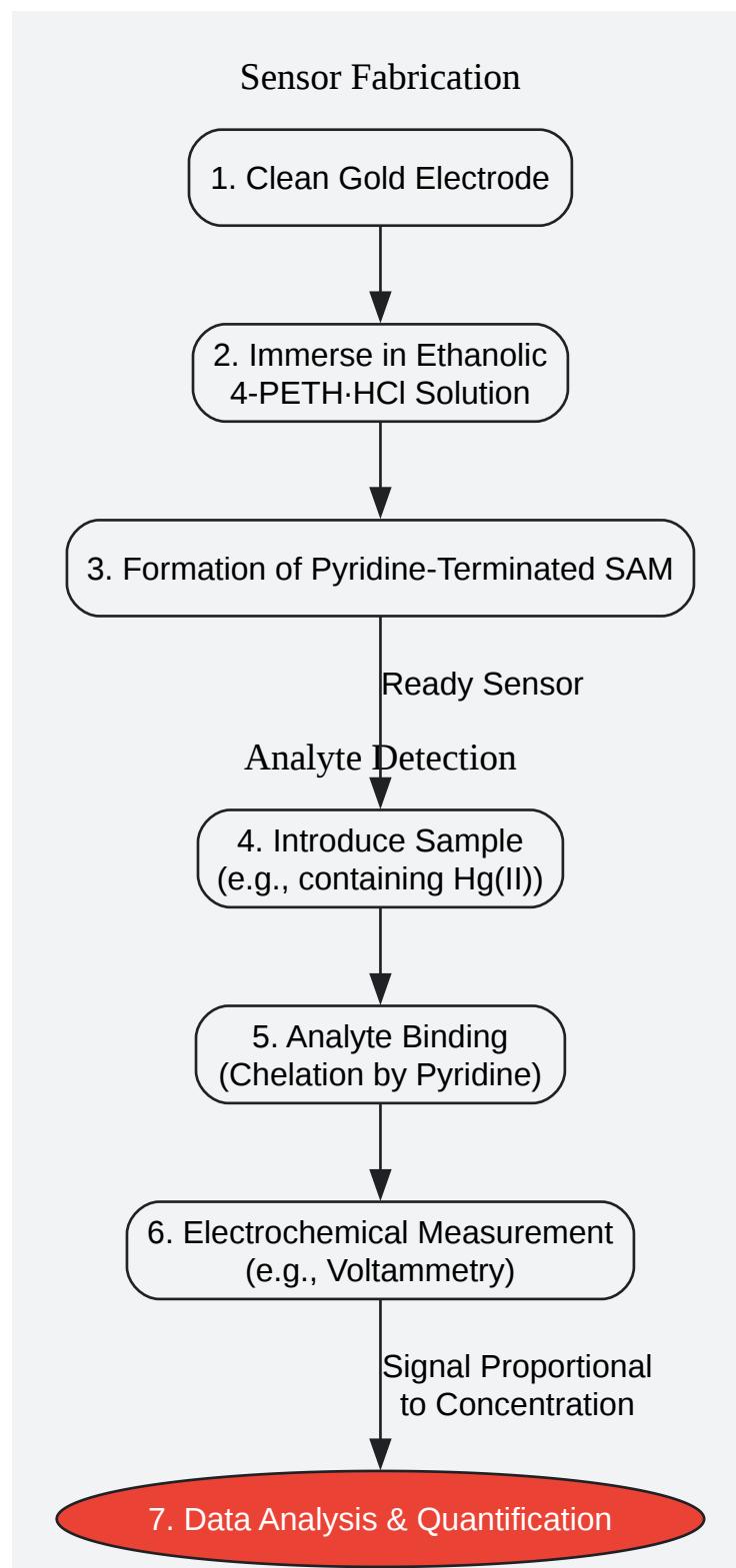
The utility of **4-Pyridineethanethiol Hydrochloride** is dictated by the distinct reactivity of its two primary functional domains: the thiol group and the pyridinium cation.

The Thiol Anchor: Surface Immobilization

The thiol (-SH) group is the molecule's anchor. It exhibits a strong affinity for noble metal surfaces, most notably gold (Au), silver (Ag), and copper (Cu). This affinity drives the spontaneous formation of a dense, ordered monolayer known as a Self-Assembled Monolayer (SAM).

Mechanism of SAM Formation: The process involves a covalent interaction between the sulfur atom and the metal surface. The hydrogen atom of the thiol is lost, and a strong gold-thiolate (Au-S) bond is formed. This chemisorption is the foundational step for virtually all applications of this molecule.





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